Bis(2-ethylhexyl) succinate: A Comprehensive Technical Guide

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Compound of Interest	
Compound Name:	*Bis(2-ethylhexyl) succinate*
CAS No.:	*2915-57-3*
Cat. No.:	*B1582382*

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Abstract

Bis(2-ethylhexyl) succinate, a diester of succinic acid and 2-ethylhexanol, is a versatile organic compound with significant applications across various industrial and research sectors. Primarily utilized as a plasticizer, it serves as a safer alternative to traditional phthalates in polymers. Its properties also lend it to applications in drug delivery systems as a penetration enhancer and solubilizing agent. This technical guide provides an in-depth overview of **Bis(2-ethylhexyl) succinate**, including its chemical and physical properties, detailed synthesis protocols, analytical methodologies, and a review of its biological significance, with a focus on the signaling pathways of its succinate moiety.

Chemical and Physical Properties

Bis(2-ethylhexyl) succinate is a colorless to pale yellow, oily liquid. Its key properties are summarized in the table below for easy reference.

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Property	Value	Reference(s)
CAS Number	2915-57-3	[1][2][3][4]
Molecular Formula	$C_{20}H_{38}O_4$	[1][2][4]
Molecular Weight	342.51 g/mol	[2]
IUPAC Name	bis(2-ethylhexyl) butanedioate	
Synonyms	Di(2-ethylhexyl) succinate, Dioctyl succinate	[5]
Density	0.933 - 0.934 g/cm³ at 20°C	[1][5]
Boiling Point	206-208 °C at 4 Torr	
Flash Point	158 °C	
Refractive Index	1.448	[5]
Purity (Typical)	≥95% - >98.0% (GC)	[2][5][6]

Synthesis of **Bis(2-ethylhexyl) succinate**

The primary method for synthesizing **Bis(2-ethylhexyl) succinate** is through the direct esterification of succinic acid with 2-ethylhexanol. This reaction is typically catalyzed by an acid and driven to completion by the removal of water.

Experimental Protocol: Acid-Catalyzed Esterification

This protocol describes a general laboratory-scale synthesis of **Bis(2-ethylhexyl) succinate**.

Materials:

- Succinic acid (1.0 molar equivalent)
- 2-Ethylhexanol (2.2 - 3.0 molar equivalents)
- p-Toluenesulfonic acid (PTSA) (0.01 - 0.05 molar equivalents) or another suitable acid catalyst

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- Toluene (sufficient for azeotropic removal of water)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate

Equipment:

- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a Dean-Stark apparatus, reflux condenser, and magnetic stirrer, combine succinic acid, a molar excess of 2-ethylhexanol, a catalytic amount of p-toluenesulfonic acid, and toluene.[7]
- Heating and Reflux: Heat the reaction mixture to reflux. The toluene-water azeotrope will begin to collect in the Dean-Stark trap, effectively removing water from the reaction and driving the equilibrium towards the formation of the diester.[4]
- Monitoring the Reaction: Continue the reflux until the theoretical amount of water has been collected in the Dean-Stark trap, indicating the completion of the reaction.
- Workup:

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- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with a 5% sodium bicarbonate solution to neutralize the acid catalyst, followed by water, and finally with brine.
- Separate the organic layer.

- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter to remove the drying agent and then remove the toluene and excess 2-ethylhexanol using a rotary evaporator.[7]
- Purification (Optional): For higher purity, the crude product can be purified by vacuum distillation.[7]

Synthesis Workflow

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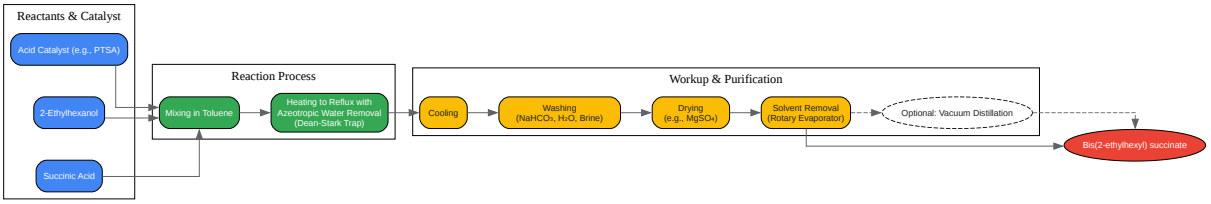

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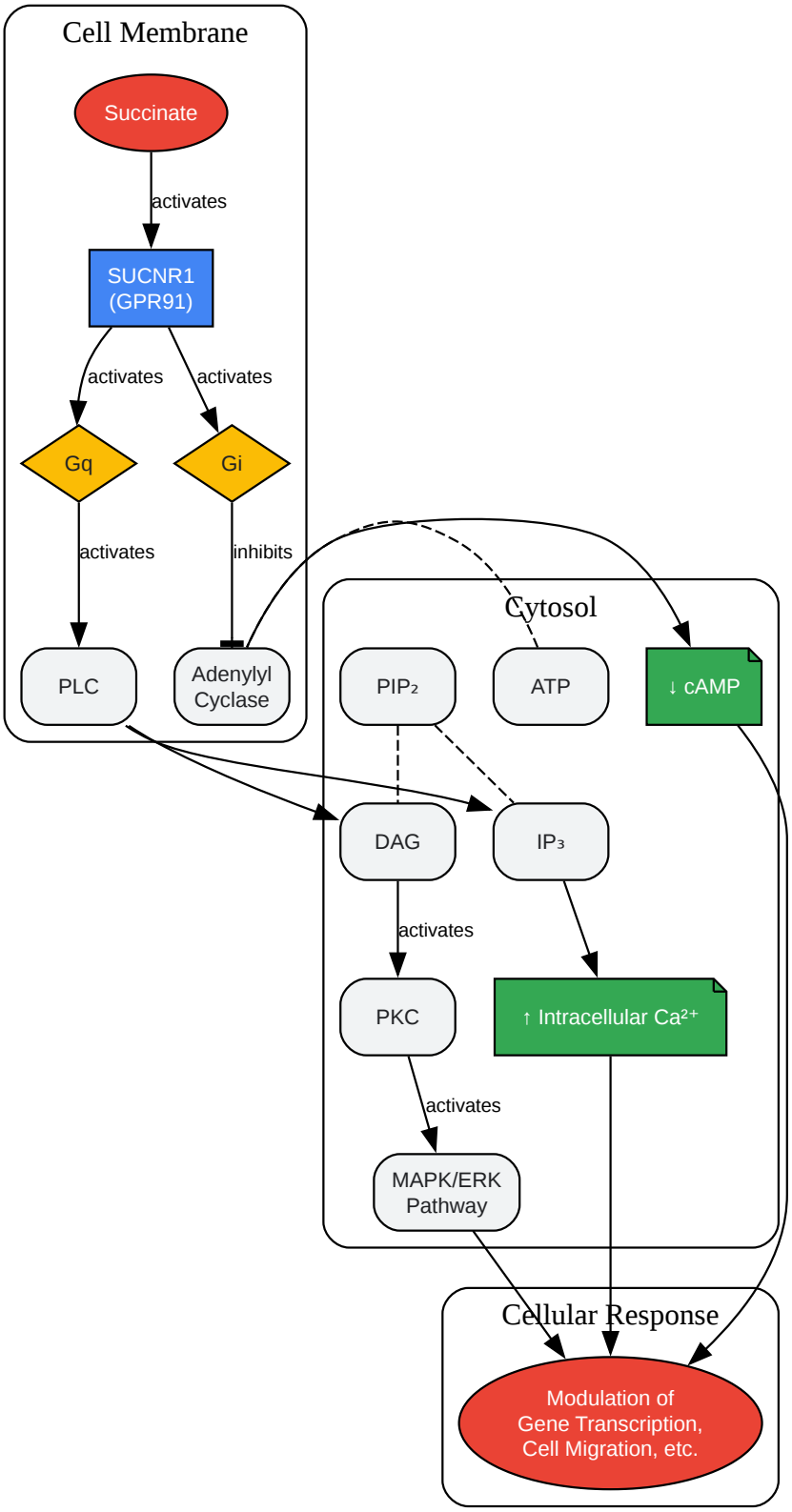

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References

- 1. Extracellular succinate hyperpolarizes M2 macrophages through SUCNR1/GPR91-mediated Gq signaling. — Centre for Human Genetics [chg.ox.ac.uk]
- 2. Frontiers | The Succinate Receptor as a Novel Therapeutic Target for Oxidative and Metabolic Stress-Related Conditions [frontiersin.org]
- 3. journals.physiology.org [journals.physiology.org]
- 4. Buy Bis(2-ethylhexyl) succinate (EVT-300710) | 2915-57-3 [evitachem.com]
- 5. Bis(2-ethylhexyl) Succinate | 2915-57-3 | TCI Deutschland GmbH [tcichemicals.com]
- 6. Bis(2-ethylhexyl) succinate | CymitQuimica [cymitquimica.com]
- 7. benchchem.com [benchchem.com]
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